Octadecyl Salicylate: A Comprehensive Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name:	*Octadecyl salicylate*
CAS No.:	*14971-14-3*
Cat. No.:	*B083124*

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Introduction

Octadecyl salicylate, also known as stearyl salicylate, is a long-chain ester of salicylic acid. With the increasing interest in topical and transdermal drug delivery systems, understanding the physicochemical properties, synthesis, and functional applications of lipophilic compounds like **octadecyl salicylate** is of paramount importance. This technical guide provides an in-depth analysis of **octadecyl salicylate**, offering valuable insights for researchers, cosmetic scientists, and drug development professionals. We will delve into its chemical identity, synthesis, analytical methodologies, and its role as a functional excipient in various formulations.

Chemical and Physical Properties

Octadecyl salicylate is chemically designated as octadecyl 2-hydroxybenzoate. Its fundamental properties are summarized in the table below.

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Property	Value	Source
CAS Number	14971-14-3	[1]
Molecular Formula	C25H42O3	[1]
Molecular Weight	390.6 g/mol	[1]
Appearance	White to off-white solid	Inferred from properties of similar long-chain esters
Solubility	Insoluble in water; soluble in organic solvents like alcohols and ethers.	Inferred from lipophilic nature
LogP (Octanol-Water Partition Coefficient)	~12.2	[1]

The long C18 alkyl chain imparts a significant lipophilic character to the molecule, making it highly soluble in oils and lipids and practically insoluble in water. This high lipophilicity is a key determinant of its behavior in formulation and its interaction with biological membranes.

Synthesis of **Octadecyl Salicylate**

The primary method for synthesizing **octadecyl salicylate** is through the esterification of salicylic acid with octadecanol (stearyl alcohol). This reaction is typically catalyzed by a strong acid.

Reaction Principle

The synthesis involves a classic Fischer esterification reaction, where the carboxylic acid group of salicylic acid reacts with the hydroxyl group of octadecanol in the presence of an acid catalyst to form the ester and water.

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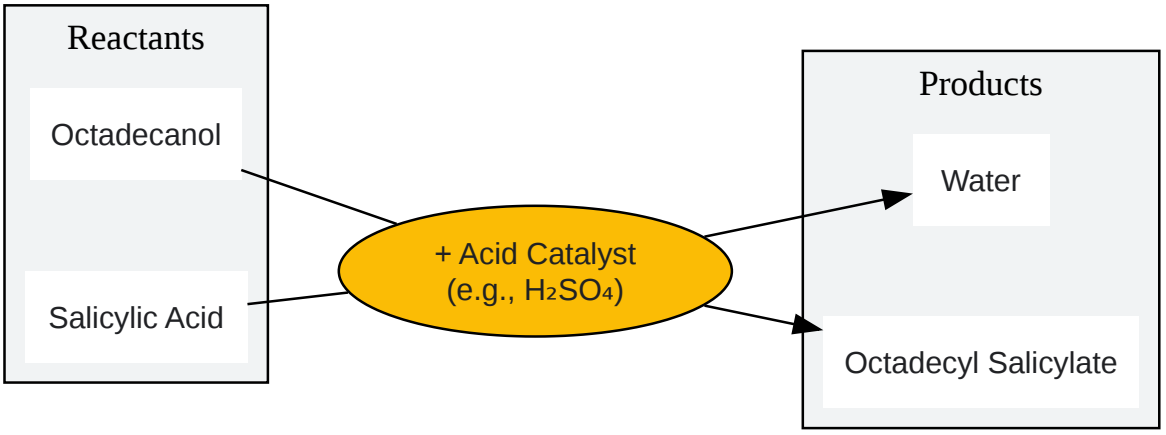

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Caption: Fischer esterification of salicylic acid and octadecanol.

Experimental Protocol: Laboratory-Scale Synthesis

The following is a representative protocol for the synthesis of **octadecyl salicylate**.

Materials:

- Salicylic acid
- Octadecanol (Stearyl alcohol)
- Concentrated sulfuric acid (catalyst)
- Toluene (for azeotropic removal of water)
- Sodium bicarbonate solution (5% w/v)
- Anhydrous sodium sulfate
- Hexane (for recrystallization)

Procedure:

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- Reaction Setup: In a round-bottom flask equipped with a Dean-Stark apparatus and a reflux condenser, combine salicylic acid (1 molar equivalent) and octadecanol (1.1 molar equivalents) in toluene.
- Catalyst Addition: Carefully add a catalytic amount of concentrated sulfuric acid (e.g., 0.02 molar equivalents) to the mixture.
- Reaction: Heat the mixture to reflux. The water formed during the reaction will be azeotropically removed and collected in the Dean-Stark trap. Monitor the reaction progress by thin-layer chromatography (TLC).
- Work-up: Once the reaction is complete (as indicated by the consumption of the limiting reagent), cool the reaction mixture to room temperature.
- Neutralization: Wash the organic layer with a 5% sodium bicarbonate solution to neutralize the acidic catalyst and any unreacted salicylic acid.
- Washing: Wash the organic layer with brine (saturated NaCl solution).
- Drying: Dry the organic layer over anhydrous sodium sulfate.
- Solvent Removal: Remove the toluene under reduced pressure using a rotary evaporator.
- Purification: Recrystallize the crude product from a suitable solvent system, such as hexane, to obtain pure **octadecyl salicylate**.
- Characterization: Confirm the identity and purity of the product using techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy, Fourier-Transform Infrared (FTIR) spectroscopy, and melting point determination.

Analytical Methodologies

The analysis of **octadecyl salicylate** in raw material and finished products is crucial for quality control. High-Performance Liquid Chromatography (HPLC) is the most common and reliable technique for this purpose.

High-Performance Liquid Chromatography (HPLC)

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A reverse-phase HPLC (RP-HPLC) method can be developed for the quantification of **octadecyl salicylate**. Given its high lipophilicity, a non-polar stationary phase (like C18) and a mobile phase with a high organic solvent content are required.

Illustrative HPLC Parameters:

Parameter	Condition
Column	C18 (e.g., 250 mm x 4.6 mm, 5 µm)
Mobile Phase	Acetonitrile:Water (e.g., 90:10 v/v) with 0.1% trifluoroacetic acid
Flow Rate	1.0 mL/min
Injection Volume	20 µL
Detection	UV at an appropriate wavelength (e.g., 305 nm for salicylates)
Column Temperature	30 °C

Sample Preparation:

Samples should be dissolved in a suitable organic solvent, such as acetonitrile or methanol, and filtered through a 0.45 µm syringe filter before injection.

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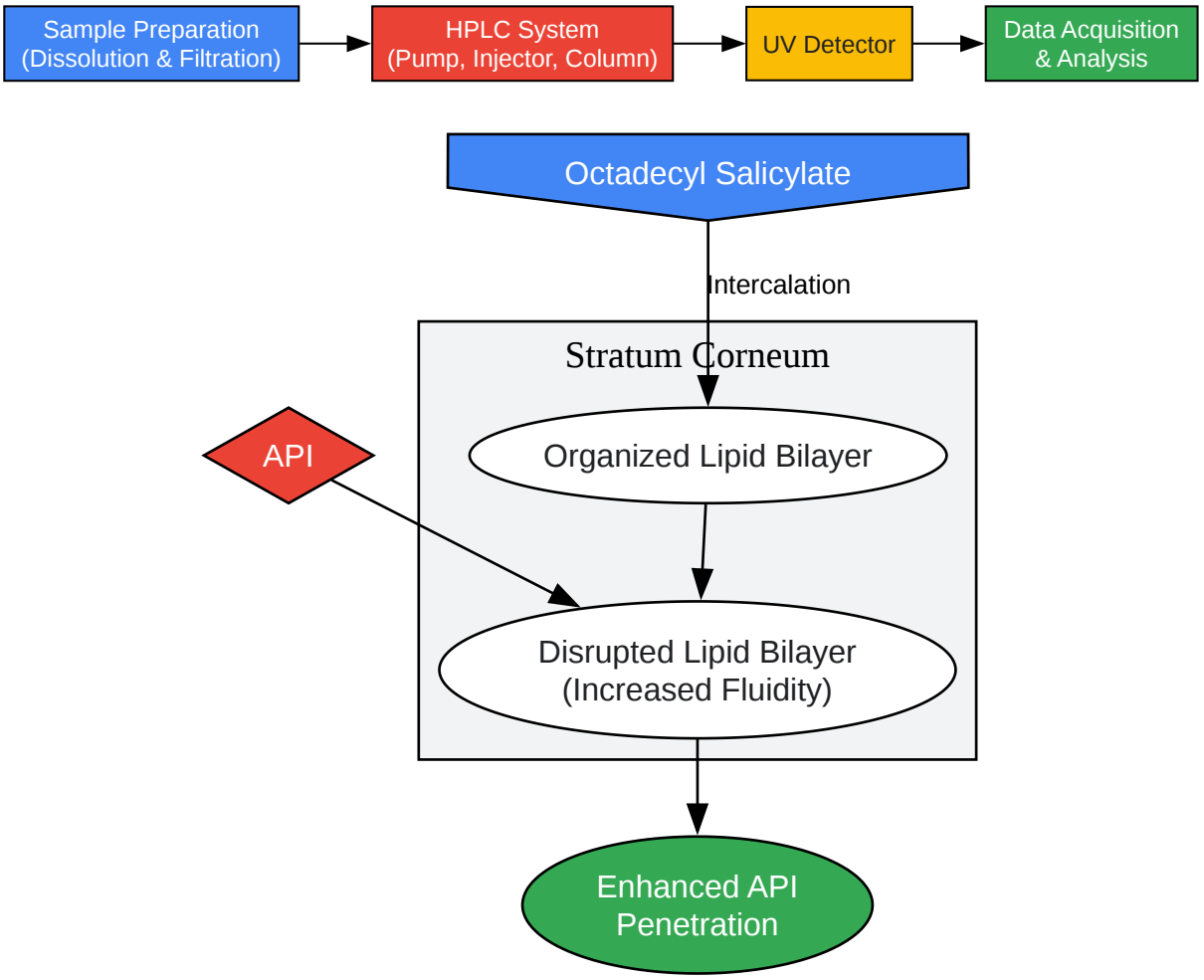

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Caption: Mechanism of **octadecyl salicylate** as a skin penetration enhancer.

Potential Anti-inflammatory and Other Therapeutic Effects

As a salicylate derivative, **octadecyl salicylate** has the potential to exhibit anti-inflammatory properties upon hydrolysis to salicylic acid in the skin. Salicylic acid is a well-known non-steroidal anti-inflammatory drug (NSAID) that inhibits the cyclooxygenase (COX) enzymes, thereby reducing the production of prostaglandins involved in inflammation and pain. While the primary role of **octadecyl salicylate** in formulations is often as an excipient, its potential for localized therapeutic activity warrants further investigation.

Safety and Toxicology

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Salicylic acid and its esters have a long history of safe use in topical products. The Cosmetic Ingredient Review (CIR) Expert Panel has assessed the safety of salicylic acid and salicylates and concluded that they are safe as used in cosmetics. However, as with any chemical, it is important to consider the potential for skin irritation, especially at high concentrations. For drug development purposes, a thorough toxicological evaluation of any new formulation containing **octadecyl salicylate** is essential.

Conclusion

Octadecyl salicylate is a versatile and functional long-chain ester with significant potential in the fields of cosmetics and pharmaceutical sciences. Its well-defined chemical properties, straightforward synthesis, and amenability to standard analytical techniques make it an attractive excipient. For drug development professionals, its role as a skin penetration enhancer is particularly promising for the formulation of novel topical and transdermal delivery systems. Further research into its specific interactions with the stratum corneum and its potential for localized therapeutic effects will undoubtedly expand its applications in the future.

References

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Sources

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